

Essential Safety and Disposal Guidance for D-Allose-13C

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Compound of Interest

Compound Name: D-Allose-13C

Cat. No.: B7769933

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For researchers, scientists, and drug development professionals utilizing **D-Allose-13C**, a stable, non-radioactive isotopically labeled sugar, proper handling and disposal are paramount for maintaining a safe laboratory environment and ensuring regulatory compliance. This document provides immediate, essential safety information and logistical guidance for the proper disposal of **D-Allose-13C**.

Core Safety and Handling

D-Allose, the unlabeled parent compound of **D-Allose-13C**, is not classified as a hazardous substance.[1][2] Standard laboratory safety protocols should be observed during its handling. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. In case of accidental release, sweep up the solid material, avoiding dust formation, and place it in a suitable container for disposal.[3]

Disposal of D-Allose-13C

The key consideration for the disposal of **D-Allose-13C** is that Carbon-13 is a stable, non-radioactive isotope.[2] Therefore, compounds labeled with stable isotopes do not require special handling procedures beyond those for the unlabeled compound.[2] The disposal of waste containing stable isotopes like Carbon-13 is significantly less complex than that for radioactive isotopes.[4]

The primary guideline is to dispose of **D-Allose-13C** in accordance with local, state, and federal regulations for non-hazardous chemical waste. It should not be mixed with general

laboratory waste unless permitted by institutional guidelines.

Quantitative Data Summary

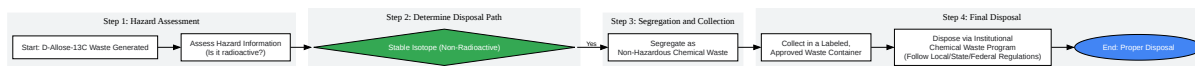
Parameter	Value/Information	Source
Compound	D-Allose-13C	N/A
CAS Number	70849-28-4	
Molecular Formula	C ₆ H ₁₂ O ₆ (with ¹³ C enrichment)	N/A
Hazard Classification	Not classified as a hazardous substance	[1][2]
Isotope Type	Stable (non-radioactive)	[2]
Primary Disposal Guideline	Follow local, state, and federal regulations for non-hazardous chemical waste.	
Special Handling for Disposal	No extra handling procedures are required compared to unlabeled D-Allose.	[2]

Experimental Protocols

No specific experimental protocols for disposal are required beyond standard chemical waste management procedures. The fundamental principle is to treat **D-Allose-13C** as you would treat non-hazardous chemical waste, adhering to your institution's specific waste streams and protocols.

Disposal Workflow

The logical workflow for the proper disposal of **D-Allose-13C** is outlined in the diagram below. This visual guide provides a step-by-step process to ensure safe and compliant disposal.



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D-Allose-13C Disposal Workflow

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References

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- 2. moravek.com [moravek.com]
- 3. Radioactive and nonradioactive waste intended for disposal at the Waste Isolation Pilot Plant (Journal Article) | OSTI.GOV [osti.gov]
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